

In-Depth Technical Guide: Physicochemical Properties of 3-Nonyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nonyne

Cat. No.: B165639

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This technical guide provides a detailed overview of the boiling and melting points of **3-Nonyne** (CAS No: 20184-89-8), a nine-carbon internal alkyne. The document outlines its key physical properties and presents standardized experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Core Physicochemical Data

The physical properties of **3-Nonyne** are critical for its handling, purification, and use in synthetic chemistry. As an alkyne, its triple bond influences its molecular geometry and intermolecular forces, which in turn dictate its boiling and melting points.^{[1][2]} Alkynes generally exhibit slightly higher boiling points than their corresponding alkanes and alkenes due to their more linear shape, which allows for more effective packing and stronger London dispersion forces.^[1]

Quantitative Data Summary

The experimentally determined and estimated physical properties of **3-Nonyne** are summarized in the table below for quick reference.

Property	Value	Units	Notes
Boiling Point	156.9 - 157.1	°C	At 760 mmHg[3][4][5]
Melting Point	-49.99	°C	Estimated[3][6]
Molecular Formula	C ₉ H ₁₆	-	[3][4]
Molecular Weight	124.22	g/mol	[7][8]
Density	0.774	g/cm ³	[3][4]
Flash Point	37.6	°C	[3][4]
Refractive Index	1.433	-	[3][4]

Experimental Protocols

Accurate determination of boiling and melting points is fundamental for compound identification and purity assessment.[9] The following sections detail the methodologies for these measurements as applicable to **3-Nonyne**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile, flammable liquid like **3-Nonyne**, several methods can be employed. The Thiele tube method is suitable for small sample volumes.[10]

Thiele Tube Method:

- **Sample Preparation:** A small sample (less than 1 mL) of **3-Nonyne** is placed into a small test tube (Durham tube). A capillary tube, sealed at one end, is then placed inverted (open end down) into the liquid.[10]
- **Apparatus Setup:** The small test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then placed into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the oil level is above the sample.[11]

- Heating: The side arm of the Thiele tube is gently heated. The shape of the tube is designed to allow for the formation of convection currents that ensure uniform heating of the oil bath.
[11]
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit, followed by the vapor of the **3-Nonyne**, which will be visible as a steady stream of bubbles from the capillary's open end.[10]
- Measurement: Heating is discontinued once a continuous stream of bubbles is observed. As the apparatus cools, the vapor pressure of the **3-Nonyne** will decrease. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[10]
- Pressure Correction: The atmospheric pressure should be recorded, as boiling points are pressure-dependent. If the measurement is not performed at standard pressure (760 mmHg), a nomograph or appropriate formula should be used to correct the observed boiling point.[11]

For larger quantities, a simple distillation setup can also be used to determine the boiling point by recording the temperature at which the liquid-vapor equilibrium is established.[10][12]

Determination of Melting Point

Given that **3-Nonyne** has a very low estimated melting point of -49.99°C , its determination requires a cryostat or a specialized low-temperature melting point apparatus. The general principle remains the observation of the phase transition from solid to liquid.

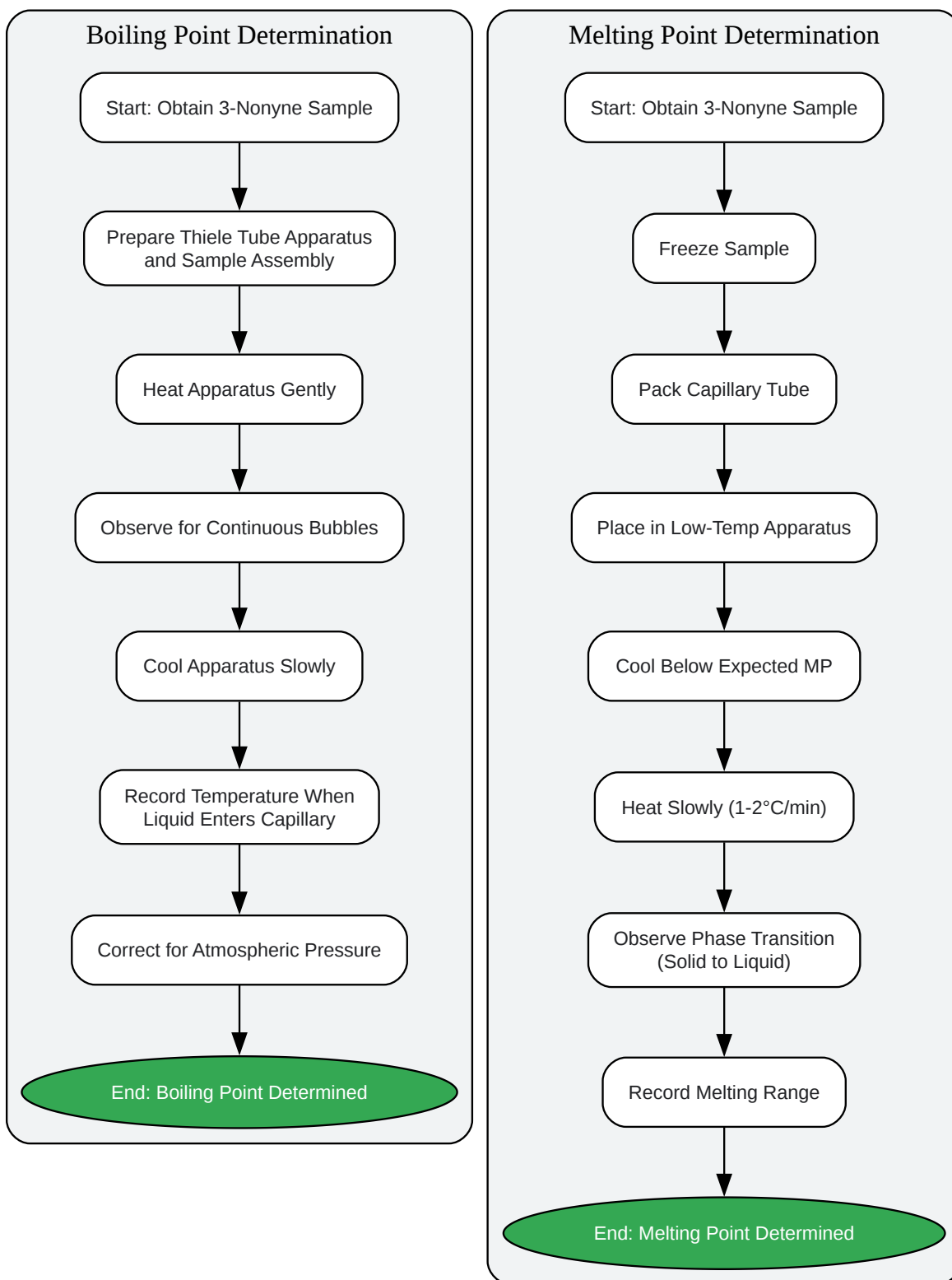
Low-Temperature Capillary Method:

- Sample Preparation: A sample of **3-Nonyne** is first frozen. A small amount of the solid material is then quickly introduced into a capillary tube, which is then sealed.[9]
- Apparatus Setup: The packed capillary tube is placed in a low-temperature melting point apparatus. This device consists of a cooling block and a calibrated temperature sensor or thermometer suitable for sub-zero temperatures.

- **Cooling and Heating Cycle:** The block is cooled to a temperature well below the expected melting point. Then, the temperature is raised slowly, typically at a rate of 1-2 °C per minute, as the expected melting point is approached.^[9]
- **Observation:** The sample is observed through a magnified lens. The melting point range is recorded from the temperature at which the first signs of liquid appear to the temperature at which the entire sample has melted into a clear liquid.^[9] A narrow melting range (typically 0.5-1.0°C) is indicative of a pure compound.^[9]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of the boiling and melting points of a liquid sample like **3-Nonyne**.



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